

How to prevent CNQX precipitation in artificial cerebrospinal fluid (ACSF).

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Compound of Interest

Compound Name: CNQX

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Technical Support Center: CNQX in Artificial Cerebrospinal Fluid (ACSF)

This guide provides researchers, scientists, and drug development professionals with detailed troubleshooting advice and protocols to prevent the precipitation of **CNQX** (6-cyano-7-nitroquinoxaline-2,3-dione) in artificial cerebrospinal fluid (ACSF).

Frequently Asked Questions (FAQs)

Q1: What is **CNQX** and what is its primary mechanism of action?

CNQX is a potent, competitive antagonist of non-NMDA glutamate receptors, specifically targeting AMPA and kainate receptors.[1][2][3] It is widely used in neuroscience research to block excitatory synaptic transmission mediated by these receptors.[4][5] At higher concentrations, it can also act as an antagonist at the glycine modulatory site of the NMDA receptor complex.[2][6][7]

Q2: Why does **CNQX** precipitate when added to ACSF?

CNQX is sparingly soluble in aqueous solutions like ACSF.[1] Its low solubility is the primary reason for precipitation, especially when attempting to prepare solutions at higher concentrations or when proper dissolution techniques are not followed.

Q3: What is the recommended method for dissolving **CNQX** for use in ACSF?

The most effective method is to first prepare a concentrated stock solution of **CNQX** in an organic solvent, such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).^[1] This stock solution can then be diluted to the final working concentration in the ACSF. This two-step process ensures the **CNQX** is fully dissolved before being introduced to the aqueous environment of the ACSF.

Q4: Can I dissolve **CNQX** directly into ACSF?

Directly dissolving **CNQX** into ACSF is not recommended. Due to its poor aqueous solubility, this often results in incomplete dissolution and precipitation, leading to an inaccurate final concentration of the antagonist in your experiment.

Q5: How should I prepare and store **CNQX** solutions?

CNQX is supplied as a crystalline solid that is stable for years when stored at -20°C.^[1]

- **Stock Solutions:** Prepare concentrated stock solutions in high-quality, anhydrous DMSO or DMF.^{[1][6]} These stock solutions are stable for at least one month when stored at -20°C.^[6]^[7] It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.^[6]
- **Aqueous Solutions:** ACSF containing **CNQX** should be prepared fresh on the day of the experiment.^[7] Storing the final aqueous solution for more than one day is not recommended as the **CNQX** can precipitate out of solution over time.^[1]

Q6: Are there more water-soluble alternatives to standard **CNQX**?

Yes, **CNQX** disodium salt is a more water-soluble version of the antagonist.^[7] It can be a suitable alternative if you need to avoid using organic solvents like DMSO in your experiments or if you require a higher final concentration in ACSF.

Data Presentation

The following tables summarize key quantitative data for working with **CNQX**.

Table 1: Solubility of **CNQX** in Various Solvents

Solvent	Reported Solubility	Source(s)
DMSO	~5 - 46 mg/mL (up to 100 mM)	[1] [2] [3] [4] [6]
DMF	~12 mg/mL	[1]
Water / Aqueous Buffer	Sparingly soluble / Insoluble	[1] [4] [6]

| 1:1 DMF:PBS (pH 7.2) | ~0.5 mg/mL | [\[1\]](#) |

Note: The wide range in reported DMSO solubility may be due to differences in purity, hydration state, and the use of fresh versus moisture-absorbing DMSO.[\[6\]](#)

Table 2: Comparison of **CNQX** and **CNQX** Disodium Salt

Feature	CNQX	CNQX Disodium Salt	Source(s)
Molecular Weight	~232.16 g/mol	~276.12 g/mol	[2]
Primary Solvent	DMSO or DMF	Water	[1]
Water Solubility	Very low	~10 mM (~2.76 mg/mL)	

| Common Use | General electrophysiology | When avoiding organic solvents is critical | [\[7\]](#) |

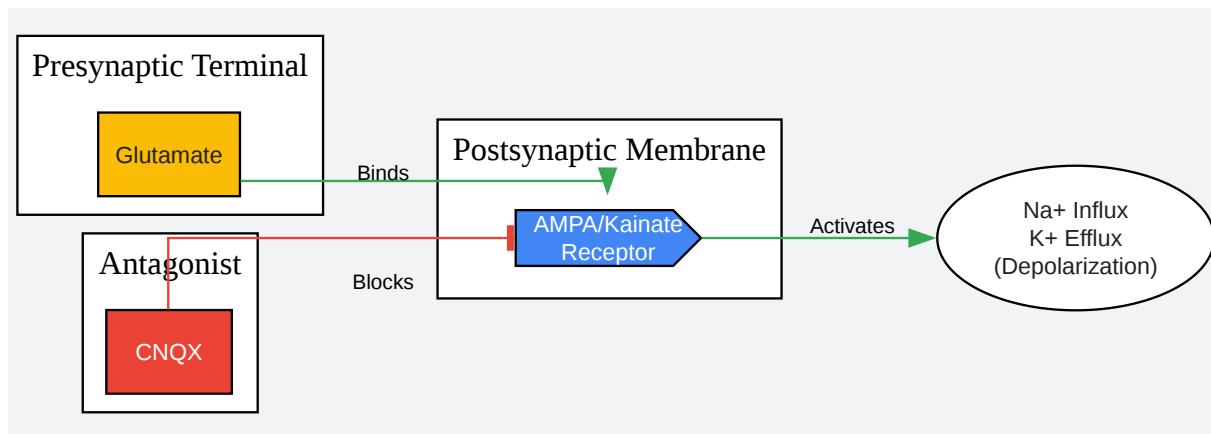
Table 3: Typical Experimental Working Concentrations of **CNQX**

Application	Typical Concentration	Source(s)
AMPA Receptor Blockade	10 μ M	[7]

| Inhibition of Synaptic Transmission | 10 - 25 μ M | [\[5\]](#)[\[8\]](#)[\[9\]](#) |

Mandatory Visualizations

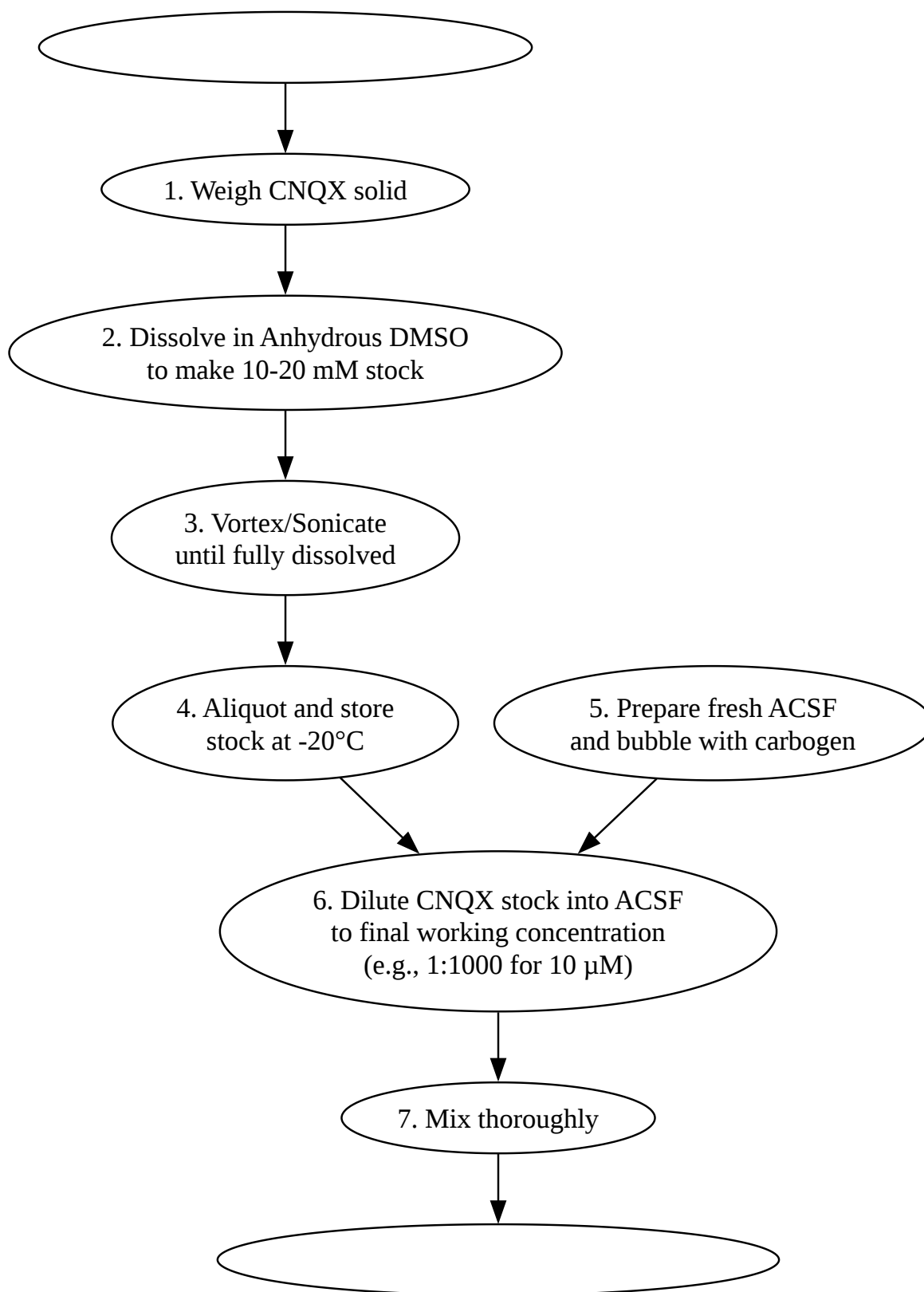
Signaling Pathway of CNQX Action



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Caption: Competitive antagonism of AMPA/Kainate receptors by **CNQX**.

Experimental Workflow for CNQX-ACSF Preparation



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References

- 1. cdn.caymanchem.com [cdn.caymanchem.com]
- 2. CNQX (Cyanquixaline)| AMPA Receptor Antagonist | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 3. [rndsystems.com](https://www.rndsystems.com) [[rndsystems.com](https://www.rndsystems.com)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. CNQX blocks acidic amino acid induced depolarizations and synaptic components mediated by non-NMDA receptors in rat hippocampal slices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 7. CNQX | AMPA / kainate antagonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 8. CNQX and AMPA inhibit electrical synaptic transmission: a potential interaction between electrical and glutamatergic synapses - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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